

# Comparative study of different Lysol formulations on market

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## Compound of Interest

Compound Name: *Lysol*

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## A Comparative Analysis of Commercially Available Lysol® Formulations

This guide provides a detailed comparison of various Lysol® disinfectant formulations available on the market. The information is intended for researchers, scientists, and drug development professionals to facilitate an objective evaluation of the performance and characteristics of these products. The guide summarizes quantitative data, details experimental methodologies, and presents visual workflows and logical relationships.

## Data Presentation

The following tables summarize the key characteristics of different Lysol® formulations based on their active ingredients.

Table 1: Overview of Common Lysol® Formulations

Product Name	Active Ingredient(s)	Primary Mechanism of Action	Key Features
Lysol® Disinfectant Spray	Quaternary Ammonium Compounds (e.g., Alkyl (50% C14, 40% C12, 10% C16) Dimethyl Benzyl Ammonium Saccharinate), Ethanol	Disruption of microbial cell membranes, protein denaturation.	Broad-spectrum antimicrobial activity; aerosol spray for wide coverage.
Lysol® Disinfecting Wipes	Quaternary Ammonium Compounds (e.g., Benzalkonium Chloride)	Disruption of microbial cell membranes.	Pre-moistened wipes for convenient surface disinfection.
Lysol® Power & Free Multi-Purpose Cleaner	Hydrogen Peroxide	Oxidation of cellular components.	Bleach-free formulation; breaks down into water and oxygen.
Lysol® All-Purpose Cleaner	Quaternary Ammonium Compounds	Disruption of microbial cell membranes.	Liquid formulation for cleaning and disinfecting large surfaces.
Lysol® Laundry Sanitizer	Quaternary Ammonium Compounds (e.g., Didecyldimethylammonium chloride, Dimethyl benzyl ammonium chloride)	Disruption of microbial cell membranes.	Additive for laundry to kill bacteria on fabrics.

Table 2: Antimicrobial Efficacy and Contact Times

Formulation Type	Target Microorganism	Contact Time for Disinfection	Efficacy
Quaternary Ammonium-Based (e.g., Lysol® Disinfectant Spray)	Staphylococcus aureus, Salmonella enterica, Pseudomonas aeruginosa	3 minutes[1][2]	Kills 99.9% of viruses and bacteria.[3]
SARS-CoV-2 (COVID-19 Virus)	2 minutes[2][4][5]	EPA-approved to kill SARS-CoV-2 on hard, non-porous surfaces. [2][4][5]	Effective against a range of pathogens. Studies suggest hydrogen peroxide can be more effective against certain biofilms than quaternary ammonium compounds.[7]
Influenza A Virus	Varies by product	Kills common cold and flu viruses.[6]	
Hydrogen Peroxide-Based (e.g., Lysol® Power & Free)	General Bacteria & Viruses	Varies by product	
Quaternary Ammonium-Based Wipes (e.g., Lysol® Disinfecting Wipes)	Bacteria and Viruses	4 minutes	Kills 99.9% of viruses and bacteria.
Quaternary Ammonium-Based (e.g., Lysol® Laundry Sanitizer)	Staphylococcus aureus, Klebsiella pneumoniae	15 minutes (pre-soak) [8]	Kills 99.9% of bacteria detergents may leave behind.[9]
SARS-CoV-2, Human Coronavirus 229E, Influenza A & B	5-15 minutes[7]	Effective against various enveloped viruses in suspension	

and on hard surfaces.

[7]

Table 3: Surface Compatibility

Formulation Type	Compatible Surfaces	Incompatible Surfaces
Quaternary Ammonium-Based (e.g., Lysol® Disinfectant Spray, All-Purpose Cleaner)	Hard, non-porous surfaces such as stainless steel, glazed ceramic tile, and laminate.[8]	Brass, copper, aluminum, painted wood surfaces, acrylic plastics.[8][10][11]
Hydrogen Peroxide-Based (e.g., Lysol® Power & Free)	Generally safe for most hard, non-porous surfaces. Breaks down into water and oxygen, leaving no harsh chemical residue.[12]	Check product label for specific material warnings.
Quaternary Ammonium-Based Wipes (e.g., Lysol® Disinfecting Wipes)	Sealed granite, finished wood, stainless steel.	Unfinished, oiled, or waxed wood surfaces.
Quaternary Ammonium-Based (e.g., Lysol® Laundry Sanitizer)	Most washable fabrics including whites, colors, baby clothes, and delicates.[9][13]	Check garment care label.

## Experimental Protocols

Detailed methodologies for key experiments cited in this guide are outlined below. These protocols are based on standardized methods from recognized organizations such as AOAC International and ASTM International.

### AOAC Official Method 961.02: Germicidal Spray Products Test

This method is utilized to evaluate the efficacy of aerosol and trigger spray disinfectants on hard, non-porous surfaces.[1][14][15]

- Test Organisms: Staphylococcus aureus (ATCC 6538), Salmonella enterica (ATCC 10708), and Pseudomonas aeruginosa (ATCC 15442).
- Carrier Preparation: Sterile glass slides (18 x 36 mm) are inoculated with a 0.01 mL culture of the test organism and dried to form a film.
- Disinfectant Application: The disinfectant spray is applied to the inoculated carriers from a specified distance for a set duration to ensure thorough wetting.
- Contact Time: The treated carriers are held for the contact time specified on the product label (e.g., 3 minutes).
- Neutralization and Incubation: After the contact time, each carrier is transferred to a tube containing a suitable neutralizer to stop the disinfectant's action. The tubes are then incubated at an appropriate temperature for 48 hours.
- Evaluation: The absence or presence of microbial growth in the tubes is recorded. For a "pass" result, the disinfectant must show no growth in 59 out of 60 carriers for each test organism.<sup>[1]</sup>

## ASTM E1153: Standard Test Method for Efficacy of Sanitizers Recommended for Inanimate, Non-Food Contact Surfaces

This quantitative method assesses the antimicrobial efficacy of sanitizers on hard, non-porous surfaces.<sup>[1][14][15][16][17]</sup>

- Test Organisms: Typically Staphylococcus aureus (ATCC 6538) and Klebsiella pneumoniae (ATCC 4352) or Enterobacter aerogenes (ATCC 13048).<sup>[16]</sup>
- Carrier Inoculation: A standardized suspension of the test organism is inoculated onto sterile carriers (e.g., glass or stainless steel slides) and allowed to dry.
- Sanitizer Application: The sanitizer is applied to the inoculated carriers according to the product's use directions.

- **Contact Time:** The sanitizer is allowed to remain in contact with the carrier for the time specified by the manufacturer (e.g., 5 or 10 minutes).[\[17\]](#)
- **Neutralization and Enumeration:** The carriers are transferred to a neutralizing broth, and the surviving microorganisms are enumerated using standard plating techniques.
- **Evaluation:** The percentage reduction of the microbial population on the treated carriers is calculated compared to control carriers that were not treated with the sanitizer.

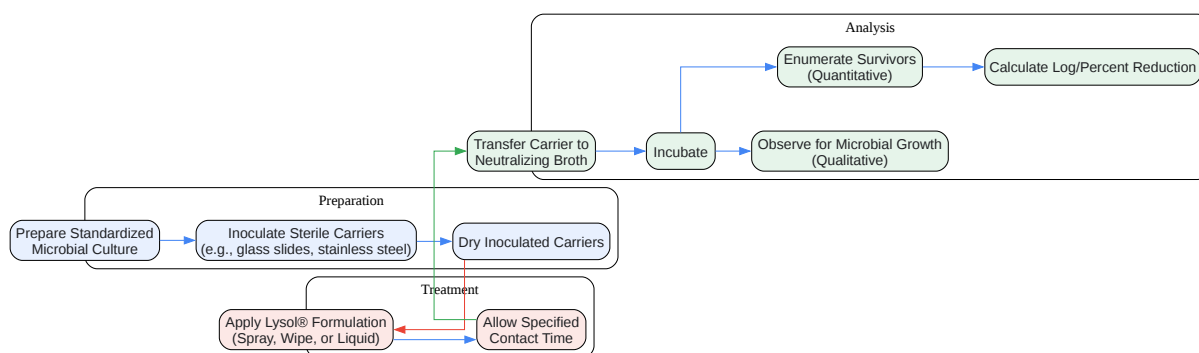
## AOAC Use-Dilution Test (Methods 955.14, 955.15, 964.02)

This test is used to evaluate the efficacy of liquid disinfectants that are diluted for use.[\[3\]](#)[\[18\]](#)  
[\[19\]](#)[\[20\]](#)

- **Test Organisms:** *Salmonella enterica* (AOAC 955.14), *Staphylococcus aureus* (AOAC 955.15), and *Pseudomonas aeruginosa* (AOAC 964.02).[\[19\]](#)[\[20\]](#)
- **Carrier Preparation:** Stainless steel cylinders ("penicylinders") are inoculated with the test organism and dried.[\[3\]](#)[\[18\]](#)
- **Disinfectant Exposure:** The inoculated carriers are immersed in the use-dilution of the disinfectant for the specified contact time.
- **Neutralization and Incubation:** After exposure, the carriers are transferred to a neutralizing growth medium and incubated.
- **Evaluation:** The number of tubes showing microbial growth is recorded. The number of negative tubes (no growth) out of the total tested determines if the product passes.

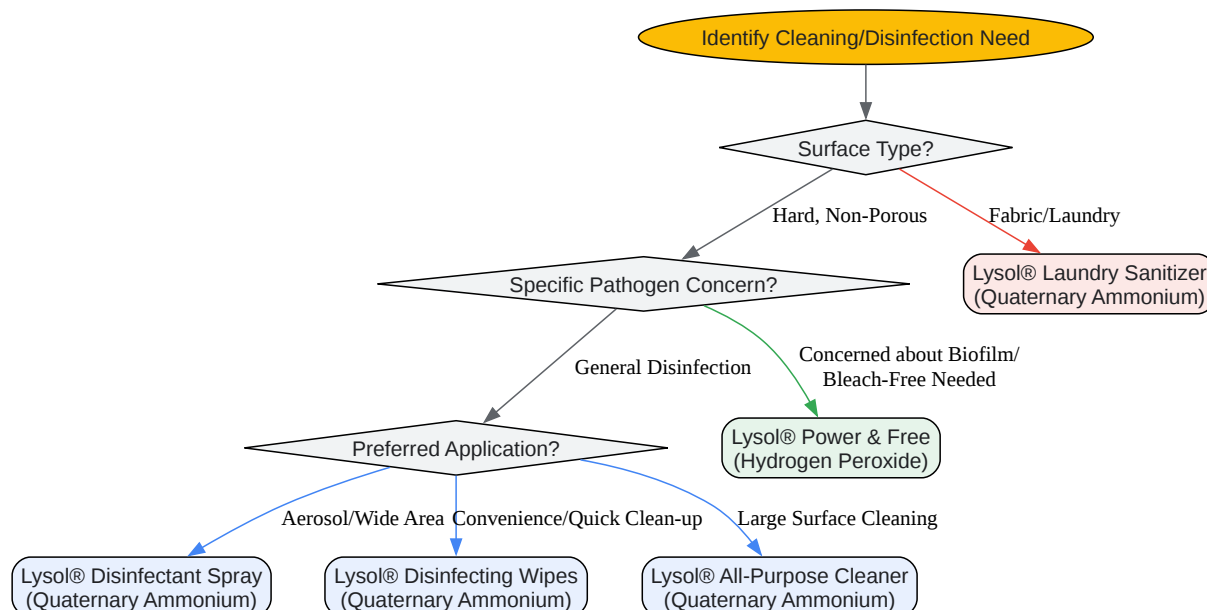
## Visualizations

The following diagrams illustrate key experimental workflows and logical relationships relevant to the comparison of Lysol formulations.



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Caption: Workflow for testing disinfectant efficacy.



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Caption: Decision tree for selecting a Lysol® formulation.

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